

# A Comprehensive Technical Guide to 3-Bromo-5-(trifluoromethyl)pyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethyl)pyridine

Cat. No.: B1279140

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides an in-depth look at the core physicochemical properties of **3-Bromo-5-(trifluoromethyl)pyridine**, a compound of interest in various chemical syntheses.

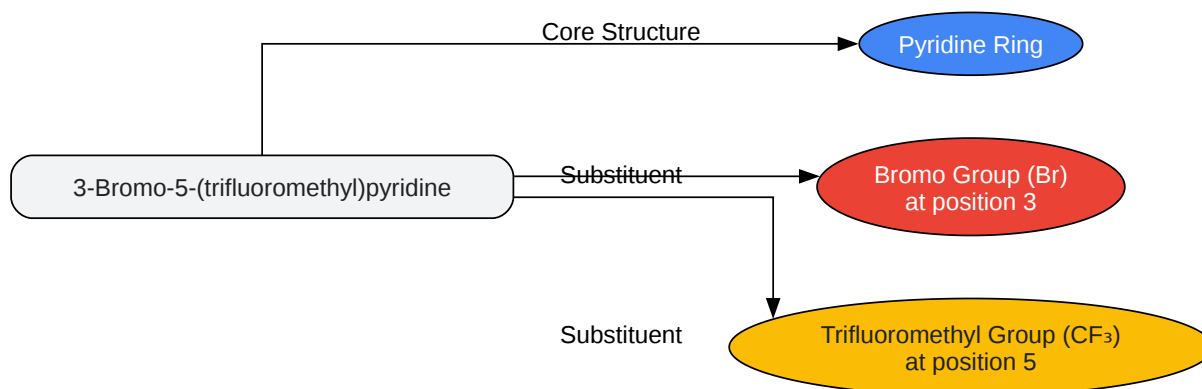
## Core Physicochemical Data

The fundamental quantitative data for **3-Bromo-5-(trifluoromethyl)pyridine** are summarized below, providing a clear reference for experimental and theoretical applications.

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrF <sub>3</sub> N	[1][2][3]
Molecular Weight	225.99 g/mol	[1][3]
CAS Number	436799-33-6	[1]
Appearance	White to yellow Crystalline Powder or Solid	[3]
Melting Point	44-46 °C	[1][3]
Boiling Point	62 °C	[3]
Density	1.7±0.1 g/cm <sup>3</sup>	[3]
Flash Point	85 °C (185 °F) - closed cup	[1]

## Structural and Identifier Information

The structural identity of a molecule is crucial for its application and study. The diagram below illustrates the relationship between the compound's name and its constituent parts.



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Conceptual breakdown of **3-Bromo-5-(trifluoromethyl)pyridine**.

## Experimental Protocols

Detailed experimental procedures are vital for the replication and advancement of scientific research. While specific, comprehensive protocols for this compound are not readily available in general search results, a common synthetic route has been noted.

**Synthesis Overview:** A documented method for the preparation of **3-Bromo-5-(trifluoromethyl)pyridine** involves the displacement of iodide from an iodobromopyridine precursor using in situ generated (trifluoromethyl)copper.<sup>[1][4]</sup>

**General Laboratory Safety:** Due to the hazardous nature of the compound, appropriate personal protective equipment (PPE) should be used. This includes eyeshields, faceshields, gloves, and a type P2 (EN 143) respirator cartridge.<sup>[1]</sup> The compound is classified as acutely toxic if swallowed and can cause skin and eye irritation.<sup>[1]</sup>

This guide serves as a foundational resource for professionals engaged in research and development involving **3-Bromo-5-(trifluoromethyl)pyridine**. For specific experimental applications, consultation of detailed synthetic chemistry literature and safety data sheets is strongly recommended.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)